

# Safeguarding Health and Environment: Proper Disposal of T-1105 (Favipiravir)

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## Compound of Interest

Compound Name: T-1105

Cat. No.: B1682577

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **T-1105**, also known as Favipiravir, ensuring compliance and minimizing risk.

## Core Disposal Procedures

The primary methods for the disposal of **T-1105** involve professional chemical destruction services. It is crucial to avoid environmental contamination by preventing the chemical from entering drains or sewer systems.<sup>[1]</sup>

### Recommended Disposal Methods:

- **Licensed Chemical Destruction Plant:** The most appropriate method for disposing of **T-1105** is to send it to a licensed chemical destruction facility.<sup>[1]</sup>
- **Controlled Incineration:** An alternative is controlled incineration equipped with flue gas scrubbing to manage emissions.<sup>[1]</sup>

### Key Prohibitions:

- Do not discharge **T-1105** into sewer systems.<sup>[1]</sup>
- Do not contaminate water, foodstuffs, animal feed, or seeds with **T-1105** during storage or disposal.<sup>[1]</sup>

## Handling and Storage Prior to Disposal

Proper handling and storage are paramount to ensure safety before the final disposal of **T-1105**.

Precaution	Description
Ventilation	Always handle T-1105 in a well-ventilated area. <a href="#">[1]</a>
Personal Protective Equipment (PPE)	Wear suitable protective clothing, including chemical-impermeable gloves, to avoid skin and eye contact. <a href="#">[1]</a>
Dust and Aerosol Prevention	Avoid the formation of dust and aerosols during handling. <a href="#">[1]</a>
Ignition Sources	Use non-sparking tools and prevent fire caused by electrostatic discharge. <a href="#">[1]</a>
Container Storage	Keep T-1105 in suitable, tightly closed containers in a dry, cool, and well-ventilated place for disposal. <a href="#">[1]</a>
Incompatible Materials	Store T-1105 separately from foodstuff containers or incompatible materials. <a href="#">[1]</a>

## Accidental Release Measures

In the event of a spill or accidental release, the following steps should be taken:

- Ensure Adequate Ventilation: Immediately ensure the area is well-ventilated.[\[1\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition from the vicinity.[\[1\]](#)
- Evacuate Personnel: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[\[1\]](#)
- Wear PPE: Use personal protective equipment, including chemical-impermeable gloves, and avoid contact with skin and eyes.[\[1\]](#)

- Containment: Prevent further spillage or leakage if it is safe to do so. Do not let the chemical enter drains.[\[1\]](#)
- Collection and Disposal: Collect and arrange for disposal. Keep the spilled chemical in suitable, closed containers. Use spark-proof tools and explosion-proof equipment for collection. Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[\[1\]](#)

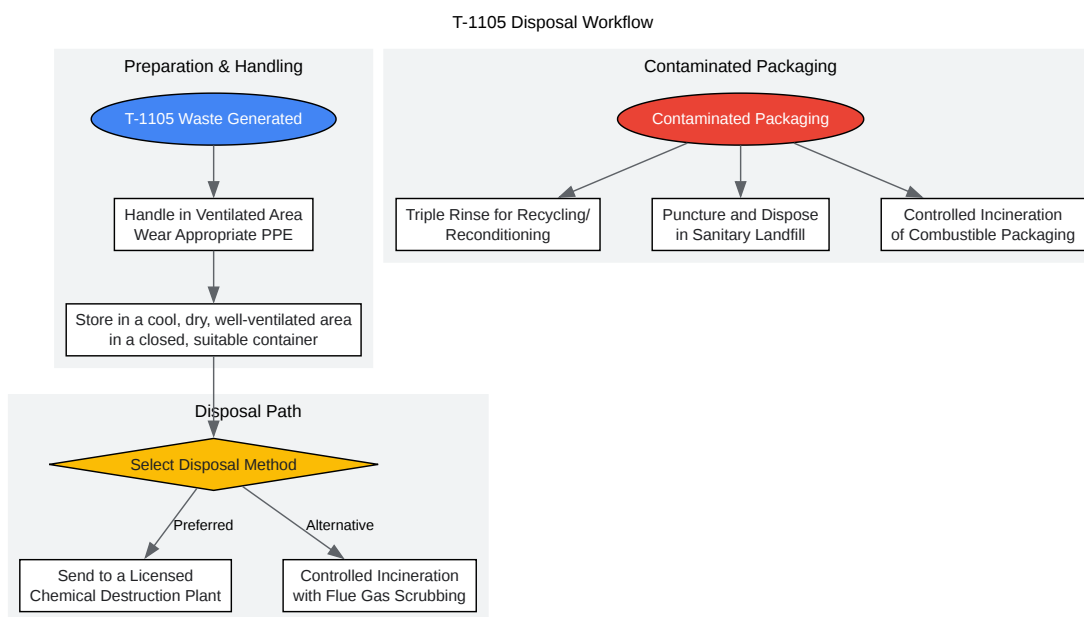
## Contaminated Packaging Disposal

The packaging that has contained **T-1105** must also be handled and disposed of correctly.

- Triple Rinse: Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[\[1\]](#)
- Puncture and Landfill: Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.[\[1\]](#)
- Incineration: For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[\[1\]](#)

## T-1105 Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **T-1105**.



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Caption: Workflow for the proper disposal of **T-1105** and its contaminated packaging.

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## References

- 1. chemicalbook.com [chemicalbook.com]
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